

# An In-depth Technical Guide to the Single Azo Dye: Disperse Orange 73

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## Compound of Interest

Compound Name: C.I. Disperse orange 73

Cat. No.: B1345962

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical and physical properties of **C.I. Disperse Orange 73**, a single azo class dye. It covers its core structure, synthesis, and known technical data, presented for an audience with a professional background in chemistry and materials science.

## Core Structure and Chemical Identity

Disperse Orange 73 is classified as a monoazo dye, meaning its chromophore—the part of the molecule responsible for color—is characterized by a single azo group ( $-N=N-$ ) connecting two aromatic rings. This fundamental structure is key to its tinctorial properties.

The synthesis of Disperse Orange 73 involves a two-step process: the diazotization of a primary aromatic amine followed by an azo coupling reaction with a suitable coupling component.<sup>[1][2]</sup> Specifically, the manufacturing method consists of the diazotization of 4-Nitrobenzenamine and its subsequent coupling with 2-((2-Cyanoethyl)(phenyl)amino)ethyl benzoate.<sup>[1]</sup>

Table 1: Chemical and Physical Properties of Disperse Orange 73

Property	Value	Reference(s)
C.I. Name	Disperse Orange 73	[1]
C.I. Number	111193	[1]
CAS Registry No.	79300-11-1, 40690-89-9	[1][3]
Molecular Formula	C <sub>24</sub> H <sub>21</sub> N <sub>5</sub> O <sub>4</sub>	[1]
Molecular Weight	443.45 g/mol	[1]
Appearance	Orange-red powder/grain	[1][3]
Solubility	Insoluble in water; Soluble in organic solvents like acetone and ethanol.	[4]

## Synthesis and Experimental Protocols

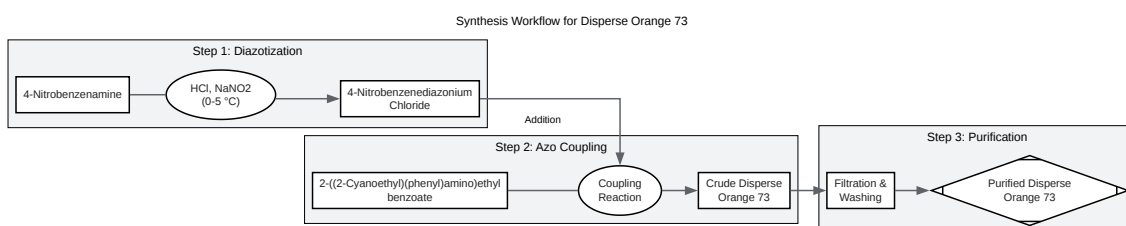
While detailed, step-by-step industrial synthesis protocols are proprietary and not publicly available, the general methodology for producing Disperse Orange 73 is well-established in dyestuff chemistry. The process can be broken down into the diazotization of the amine and the subsequent coupling reaction.

### Experimental Protocol: General Synthesis of Disperse Orange 73

This protocol is a generalized representation based on standard azo coupling procedures. Exact parameters such as temperature, reaction time, and purification methods would be optimized in a laboratory or industrial setting.

- Step 1: Diazotization of 4-Nitrobenzenamine
  - 4-Nitrobenzenamine (the diazo component) is dissolved in an aqueous solution of a strong mineral acid, typically hydrochloric acid.
  - The solution is cooled to a low temperature (0-5 °C) in an ice bath to ensure the stability of the resulting diazonium salt.

- A solution of sodium nitrite ( $\text{NaNO}_2$ ) is added dropwise to the cooled amine solution. The reaction is kept under strict temperature control to prevent the decomposition of the diazonium salt.
- The completion of the diazotization is typically monitored by testing for the presence of excess nitrous acid.
- Step 2: Azo Coupling
  - The coupling component, 2-((2-Cyanoethyl)(phenyl)amino)ethyl benzoate, is dissolved or suspended in a suitable medium.[\[5\]](#)
  - The cold diazonium salt solution from Step 1 is then slowly added to the solution of the coupling component.
  - The reaction mixture is stirred until the coupling reaction is complete, which results in the precipitation of the Disperse Orange 73 dye.
- Step 3: Purification and Isolation
  - The precipitated dye is collected by filtration.
  - The crude dye is washed with water to remove any unreacted starting materials and by-products.
  - Further purification may be achieved through recrystallization from a suitable organic solvent or through column chromatography to achieve high purity for analytical standards.[\[6\]](#)
  - The final product is dried to yield the Disperse Orange 73 powder.[\[2\]](#)



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### Synthesis Workflow for Disperse Orange 73

## Quantitative Data and Performance

The performance of a disperse dye is critical for its application in the textile industry. This is evaluated through various fastness tests, which measure the resistance of the color to different environmental factors.

Table 2: Fastness Properties of Disperse Orange 73

Fastness Test	Rating	Description of Scale
Light (Xenon Arc)	6-7	1 (very poor) to 8 (excellent)
Washing	4-5	1 (very poor) to 5 (excellent)
Sublimation	4-5	1 (very poor) to 5 (excellent)
Rubbing (Dry)	4	1 (very poor) to 5 (excellent)
Rubbing (Wet)	4	1 (very poor) to 5 (excellent)
Data sourced from a technical sheet by Hangzhou Epsilon Chemical Co., Ltd.[3]		

Specific quantitative data such as the molar extinction coefficient ( $\epsilon$ ) and the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for Disperse Orange 73 are not readily available in public literature. This data is crucial for precise colorimetric analysis and quality control. For context, related disperse azo dyes exhibit  $\lambda_{\text{max}}$  values in the range of 400-500 nm.

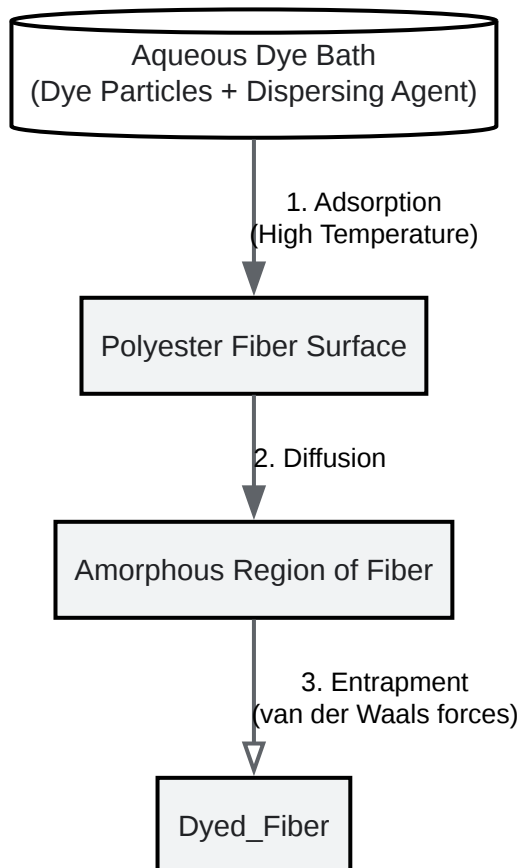
## Mechanism of Action in Dyeing

Disperse dyes are designed for coloring hydrophobic synthetic fibers like polyester. Their low water solubility is central to their dyeing mechanism, which is a process of transferring the dye from an aqueous dispersion into the solid "organic solvent" of the fiber.

The dyeing process typically involves:

- **Dispersion:** The dye is finely ground and dispersed in water with the aid of dispersing agents.
- **Adsorption:** At elevated temperatures (typically 130°C for polyester), the amorphous regions of the polymer fibers swell, allowing the dye molecules to be adsorbed onto the fiber surface.
- **Diffusion:** The adsorbed dye molecules then diffuse into the fiber, where they are held in place by non-ionic forces such as van der Waals forces and dipole interactions.

## Mechanism of Disperse Dyeing on Polyester



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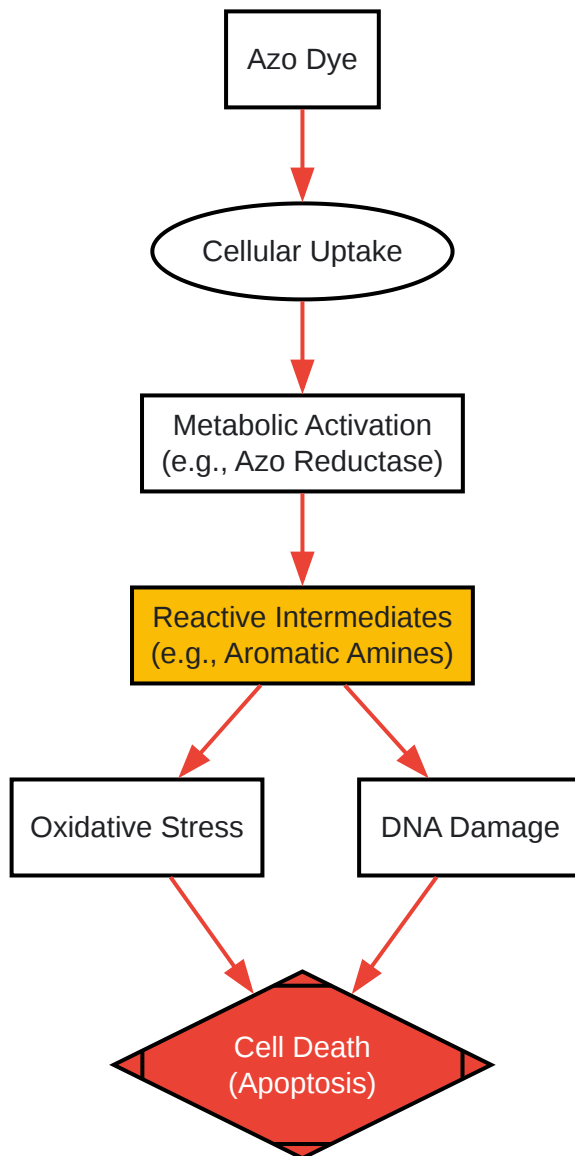
## Toxicological Profile and Potential Signaling Pathways

While specific toxicological data for Disperse Orange 73 is limited in publicly accessible literature, the broader class of azo dyes has been studied for potential health effects. Some azo dyes are known to have mutagenic and genotoxic properties, and they have been implicated as contact allergens.[7]

The toxicological concern with azo dyes often relates to the potential for reductive cleavage of the azo bond, which can release aromatic amines. The nature of these amines determines the toxicological risk. Studies on other disperse dyes have shown that they can impair cell viability and mitochondrial function in cell lines.<sup>[8]</sup> This suggests that at a cellular level, some disperse dyes may induce oxidative stress or interfere with key metabolic pathways.

The potential mechanism of cytotoxicity for some azo dyes involves their metabolic activation, which can lead to the formation of reactive intermediates that can damage cellular macromolecules like DNA.

## Potential Cytotoxicity Pathway for Azo Dyes



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